p-Benzoquinone-d4: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*p-Benzoquinone-d4*
CAS No.:	*2237-14-1*
Cat. No.:	*B1340715*

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An in-depth exploration of the synthesis, characterization, and application of **p-Benzoquinone-d4**, a vital tool in analytical and biomedical research.

This guide serves as a detailed technical resource for researchers, scientists, and drug development professionals, offering a comprehensive overview of **p-Benzoquinone-d4**. From its fundamental properties to its critical applications as an internal standard and a research tool in toxicology, this document provides the essential knowledge for its effective utilization.

Core Properties of p-Benzoquinone-d4

p-Benzoquinone-d4 is the deuterated analogue of p-benzoquinone, a six-membered ring compound that is an oxidized derivative of 1,4-hydroquinone.[1] The substitution of hydrogen with deuterium atoms imparts a higher molecular weight, a feature that is instrumental in its applications, particularly in mass spectrometry.

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Property	Value	Source
CAS Number	2237-14-1	Sigma-Aldrich
Molecular Formula	$C_6D_4O_2$	Sigma-Aldrich
Molecular Weight	112.12 g/mol	Sigma-Aldrich
Appearance	Bright-yellow crystalline solid	[1]
Odor	Characteristic irritating odor, resembling chlorine or bleach	[1]

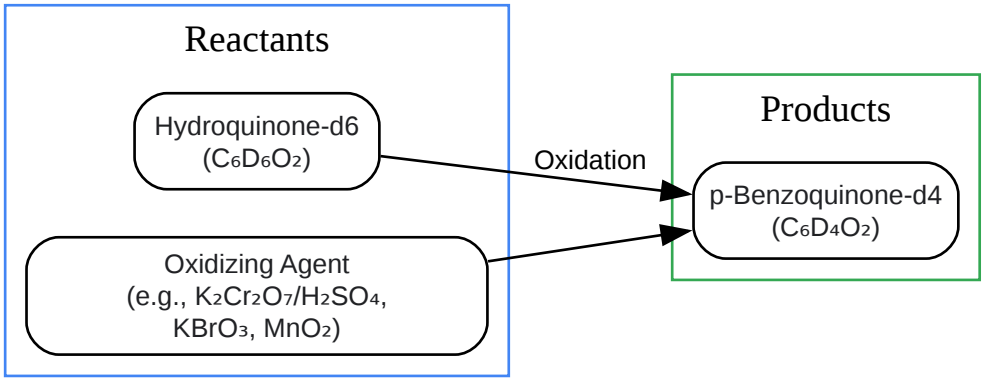
Synthesis and Spectroscopic Characterization

The synthesis of **p-Benzoquinone-d4** typically involves the oxidation of its deuterated precursor, hydroquinone-d6. This process mirrors the synthesis of its non-deuterated counterpart, with the key difference being the use of an isotopically labeled starting material.[2]

General Synthesis Protocol: Oxidation of Hydroquinone-d6

A common and effective method for the synthesis of p-benzoquinone is the oxidation of hydroquinone.[3][4][5] This can be readily adapted for the synthesis of **p-Benzoquinone-d4** by utilizing hydroquinone-d6.

Reaction Scheme:



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A schematic of the oxidation of hydroquinone-d6 to **p-benzoquinone-d4**.

Step-by-Step Methodology:

- Dissolution: Dissolve hydroquinone-d6 in a suitable solvent, such as distilled water or a mixture of water and a polar organic solvent.[3][6]
- Preparation of Oxidizing Agent: In a separate vessel, prepare a solution of the chosen oxidizing agent. Common oxidizing agents for this reaction include potassium dichromate in sulfuric acid, potassium bromate, or manganese dioxide.[3][4]
- Reaction: Slowly add the hydroquinone-d6 solution to the oxidizing agent solution while maintaining a controlled temperature, typically below 20°C, to manage the exothermic reaction.[3]
- Isolation: The resulting yellow crystals of **p-Benzoquinone-d4** can be isolated by filtration.[3]
- Purification: If necessary, the crude product can be purified by recrystallization from a suitable solvent like ethanol.[3]

Spectroscopic Profile

The deuteration of p-benzoquinone leads to distinct changes in its spectroscopic properties, which are crucial for its identification and quantification.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

Due to the substitution of protons with deuterium, the ^{1}H NMR spectrum of **p-Benzoquinone-d4** is expected to show a significant reduction or absence of signals in the aromatic region compared to its non-deuterated form. The ^{13}C NMR spectrum will also exhibit characteristic shifts due to the isotopic substitution.

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Nucleus	Chemical Shift (δ) of p-Benzoquinone (non-deuterated)	Expected Observation for p-Benzoquinone-d4
^{1}H	~6.77 ppm (in $CDCl_3$)	Absence or significantly reduced signal
^{13}C	~136.9 ppm (C-H), ~187.6 ppm (C=O) (in DMSO-d6)	Shifts influenced by deuterium substitution

Note: The exact chemical shifts for **p-Benzoquinone-d4** may vary depending on the solvent and instrument parameters. The data for the non-deuterated form is provided for comparison. [7]

Applications in Research and Development

The unique properties of **p-Benzoquinone-d4** make it a valuable tool in various scientific disciplines, particularly in analytical chemistry and drug development.

Internal Standard in Quantitative Mass Spectrometry

One of the primary applications of **p-Benzoquinone-d4** is as an internal standard in quantitative analysis using liquid chromatography-mass spectrometry (LC-MS).[8] Deuterated internal standards are considered the gold standard for quantitative LC-MS assays due to their chemical and physical similarity to the analyte of interest.[9][10]

Workflow for Using **p-Benzoquinone-d4** as an Internal Standard:

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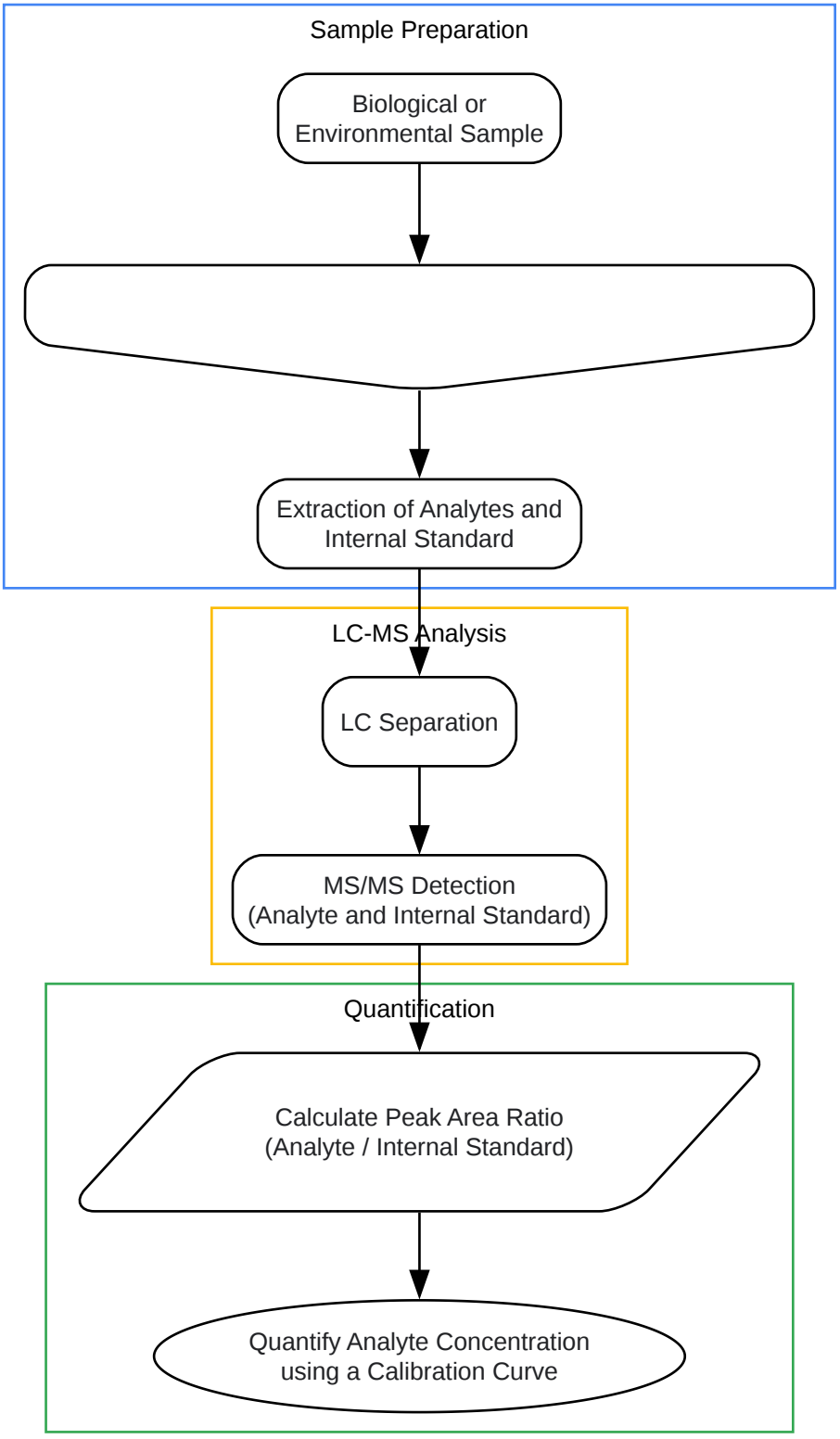

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